

A Comprehensive Technical Guide to 1-Phenyltetrazole-5-thiol

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Compound of Interest

Compound Name: *1-Phenyltetrazole-5-thiol*

CAS No.: 86-93-1

Cat. No.: B125466

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Phenyl-1H-tetrazole-5-thiol (PMT), a heterocyclic organic compound, has garnered significant interest across various scientific disciplines. Its unique structural features, particularly the presence of a tetrazole ring coupled with a thiol group, impart a versatile chemical reactivity that makes it a valuable building block in organic synthesis and a functional component in materials science. This document provides an in-depth overview of the core physicochemical properties of **1-Phenyltetrazole-5-thiol**, detailed experimental protocols for its synthesis and application, and a summary of its current and potential uses, with a focus on its role as a corrosion inhibitor and as a precursor in the development of novel chemical entities.

Core Properties and Data

1-Phenyltetrazole-5-thiol is a white to off-white crystalline solid.[1][2] The fundamental physicochemical data for this compound are summarized below.

Property	Value	Citations
Molecular Formula	C ₇ H ₆ N ₄ S	[3][4]
Molecular Weight	178.21 g/mol	[3][4]
CAS Number	86-93-1	[3][5]
IUPAC Name	1-phenyl-1H-tetrazole-5-thiol	[5]
Synonyms	1-Phenyl-5-mercaptotetrazole, PMT	[3][5]
Appearance	White to off-white solid/crystalline powder	[1][2]
Melting Point	145 °C (decomposition)	[3][6]
Solubility	Soluble in ethanol, acetone, chloroform, methanol; partly soluble in water.	[3][7]

Applications

The utility of **1-Phenyltetrazole-5-thiol** spans several key areas of research and development, primarily driven by its chemical structure.

- **Corrosion Inhibition:** It is an effective corrosion inhibitor, particularly for metals like aluminum and steel in acidic environments such as 1M HCl.[4][8] It functions by adsorbing onto the metal surface, forming a protective film that impedes both anodic and cathodic reactions.[8]
- **Organic Synthesis:** It serves as a crucial reagent in the synthesis of more complex molecules. A notable example is its use in the synthesis of Microcarpalide, a microfilament-disrupting agent.[1] It is also employed in stereoselective radical cyclization and olefin metathesis reactions.[7]
- **Pharmaceutical and Medicinal Chemistry:** As a pharmaceutical intermediate, its scaffold is incorporated into various active pharmaceutical ingredients.[4] Derivatives of 1-phenyl-1H-tetrazole-5-thiol have been synthesized and evaluated for antibacterial activity against both *E. Coli* and *Staphylococcus aureus*.[9]

- Materials Science: It is used as a stabilizer for photosensitive materials, preventing degradation and preserving their functional properties.[4]

Experimental Protocols

Synthesis of 1-Phenyltetrazole-5-thiol

This protocol describes a common method for synthesizing the title compound from phenyl isothiocyanate and sodium azide.[4]

Materials:

- Phenyl isothiocyanate
- Sodium azide (NaN_3)
- Allyl isothiocyanate
- 5% aqueous Sodium Hydroxide (NaOH)
- Concentrated Hydrochloric Acid (HCl)
- Chloroform (CHCl_3)
- Water

Procedure:

- A mixture containing phenyl isothiocyanate and sodium azide is heated with stirring to 80 °C.
- 10.1 mmol of allyl isothiocyanate is added to the boiling mixture.
- The reaction mixture is stirred for 1 hour at 80 °C.
- The solvent is removed under vacuum.
- The resulting residue is treated with 50 mL of 5% aqueous NaOH and stirred for 20 minutes.

- The suspension is filtered. The filtrate is washed with chloroform (2 x 10 mL) to remove impurities.
- The aqueous layer is acidified to pH 1 using concentrated HCl, causing the product to precipitate.
- The precipitate is filtered, washed with water, and dried in air to yield **1-Phenyltetrazole-5-thiol** as colorless crystals.[5]

Protocol for Corrosion Inhibition Studies on Q235 Steel

This protocol outlines the methodology for evaluating the performance of **1-Phenyltetrazole-5-thiol** as a corrosion inhibitor for Q235 steel in an acidic medium.[8]

Materials & Equipment:

- Q235 steel coupons
- 1 M Hydrochloric Acid (HCl) solution (corrosive medium)
- **1-Phenyltetrazole-5-thiol** (inhibitor) at various concentrations (e.g., up to 5 mM)
- Electrochemical workstation with a three-electrode cell (working electrode: Q235 steel; counter electrode: platinum; reference electrode: saturated calomel electrode)
- Scanning Electron Microscope (SEM)

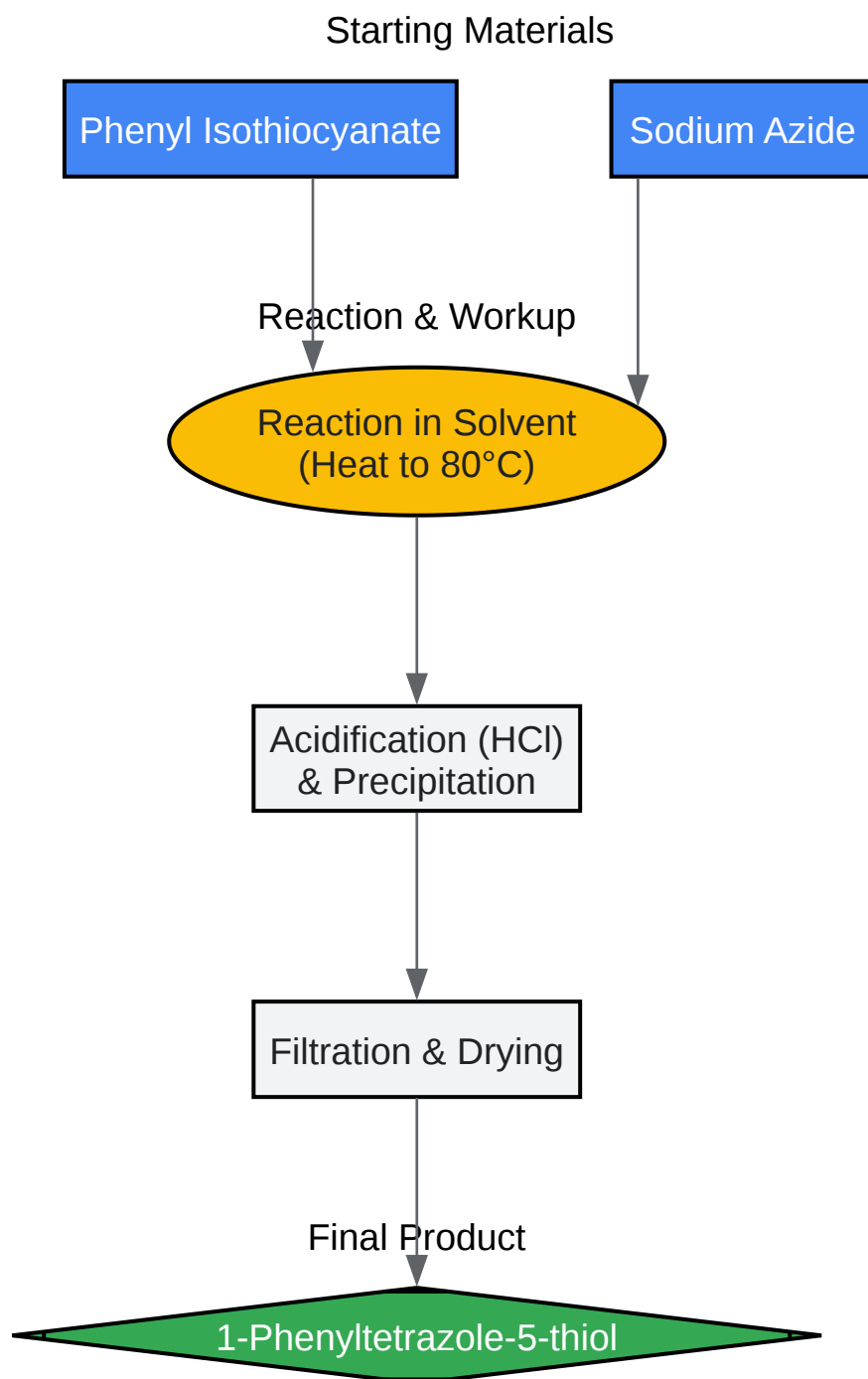
Procedure:

- Sample Preparation: Mechanically polish Q235 steel coupons, degrease with acetone, rinse with distilled water, and dry.
- Electrochemical Measurements:
 - Immerse the prepared steel electrode in the 1 M HCl solution with and without the desired concentration of **1-Phenyltetrazole-5-thiol**.
 - Allow the system to stabilize at its open circuit potential.

- Perform Electrochemical Impedance Spectroscopy (EIS) measurements to determine the charge transfer resistance.
- Conduct Potentiodynamic Polarization (PDP) scans to evaluate the effect on anodic and cathodic reactions and determine inhibition efficiency.[8]
- Surface Analysis:
 - Immerse steel coupons in the corrosive media (with and without inhibitor) for a set duration (e.g., 24 hours).
 - Remove, rinse, and dry the coupons.
 - Analyze the surface morphology using SEM to visually assess the extent of corrosion and the protective film formation.[8]
- Data Analysis:
 - Calculate inhibition efficiency (IE%) from both EIS and PDP data.
 - Analyze adsorption characteristics using isotherms (e.g., Langmuir) to understand the inhibitor-metal surface interaction.[8]

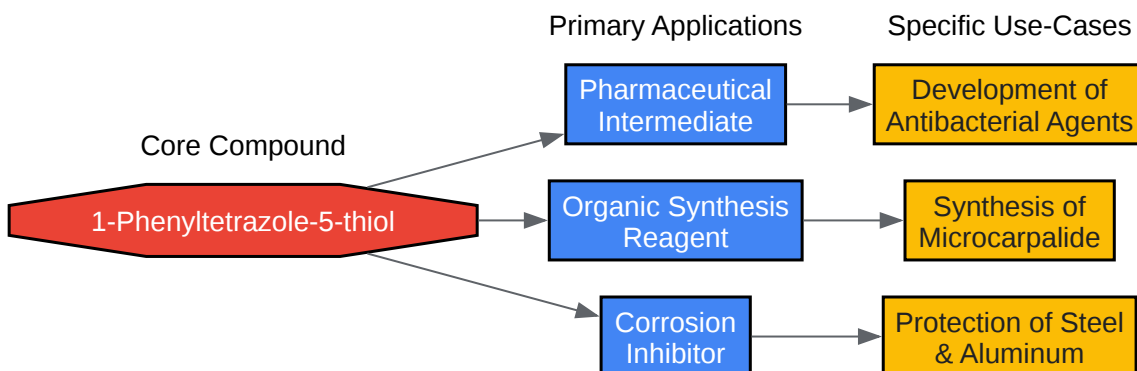
Visualized Workflows and Relationships

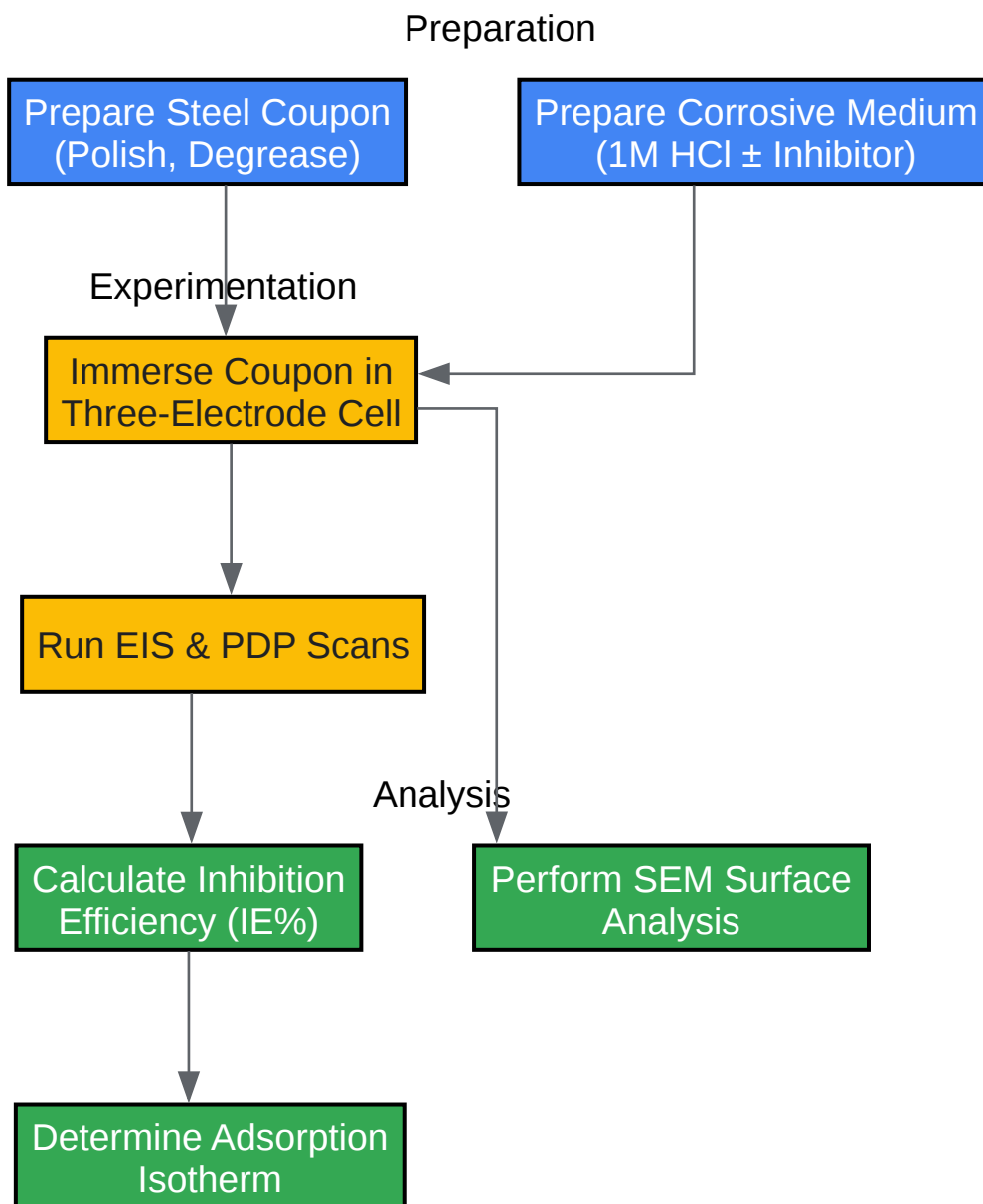
The following diagrams illustrate key processes and applications related to **1-Phenyltetrazole-5-thiol**.



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Caption: General synthesis workflow for **1-Phenyltetrazole-5-thiol**.





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